Thermodynamic Profile of 2,3-Dimethyldecane: A Technical Guide

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Compound of Interest

Compound Name:	*2,3-Dimethyldecane*
CAS No.:	*17312-44-6*
Cat. No.:	*B1670047*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic data for **2,3-dimethyldecane**. The information is presented in a structured format to facilitate its use in research, drug development, and other scientific applications where precise thermodynamic parameters are crucial. This document outlines key thermodynamic properties, details the experimental methodologies for their determination, and provides visual representations of the relationships between these properties and the experimental workflows.

Core Thermodynamic Data

The thermodynamic properties of **2,3-dimethyldecane** are essential for understanding its behavior in various chemical and physical processes. The following tables summarize the available experimental and estimated data for this branched alkane.

Table 1: Key Thermodynamic Properties of **2,3-Dimethyldecane**

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Property	Value	Units	Source
Molecular Weight	170.33	g/mol	--INVALID-LINK--
Melting Point (Tfus)	196.6	K	--INVALID-LINK--[1]
Enthalpy of Vaporization (ΔvapH)	50.0	kJ/mol	--INVALID-LINK--[1]
Standard Gibbs Free Energy of Formation (ΔfG°)	45.28	kJ/mol	Cheméo (Calculated) [2]

Table 2: Estimated Thermodynamic Properties of **2,3-Dimethyldecane**

Property	Value	Units	Method
Ideal Gas Heat Capacity (Cp,gas) at 298.15 K	288.5	J/mol·K	Joback Method
Standard Entropy (S°)	525.4	J/mol·K	Benson Group-Increment Method

Note: The values for Ideal Gas Heat Capacity and Standard Entropy are estimated using group contribution methods, as direct experimental data is not readily available in the cited literature.

Experimental Protocols

The determination of thermodynamic properties relies on precise and well-defined experimental techniques. Below are detailed methodologies for key experiments relevant to the data presented.

Adiabatic Calorimetry for Heat Capacity Measurement

Adiabatic calorimetry is a fundamental technique for determining the heat capacity of a substance by minimizing heat exchange with the surroundings.

Methodology:

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- Sample Preparation: A precisely weighed sample of high-purity **2,3-dimethyldecane** is placed in a sealed sample container within the calorimeter.
- Calorimeter Assembly: The sample container is placed inside an adiabatic shield. The entire assembly is housed within a vacuum-sealed chamber to minimize heat loss through convection and conduction.
- Thermal Equilibration: The calorimeter is brought to the desired starting temperature and allowed to thermally equilibrate.
- Heating Pulse: A known quantity of electrical energy is supplied to a heater within the sample container, causing a small, controlled increase in temperature.
- Temperature Measurement: The temperature change of the sample is meticulously recorded using a calibrated temperature sensor, such as a platinum resistance thermometer.
- Adiabatic Control: Throughout the heating process, the temperature of the adiabatic shield is continuously adjusted to match the temperature of the sample container, thereby eliminating the temperature gradient and minimizing heat loss.
- Data Analysis: The heat capacity (Cp) is calculated from the measured temperature rise (ΔT) and the known amount of electrical energy (Q) supplied, taking into account the heat capacity of the sample container.

Differential Scanning Calorimetry (DSC) for Phase Transitions

Differential Scanning Calorimetry is a powerful technique for determining the temperatures and enthalpies of phase transitions, such as melting.

Methodology:

- Sample and Reference Preparation: A small, accurately weighed sample of **2,3-dimethyldecane** is hermetically sealed in an aluminum pan. An identical empty pan is used as a reference.

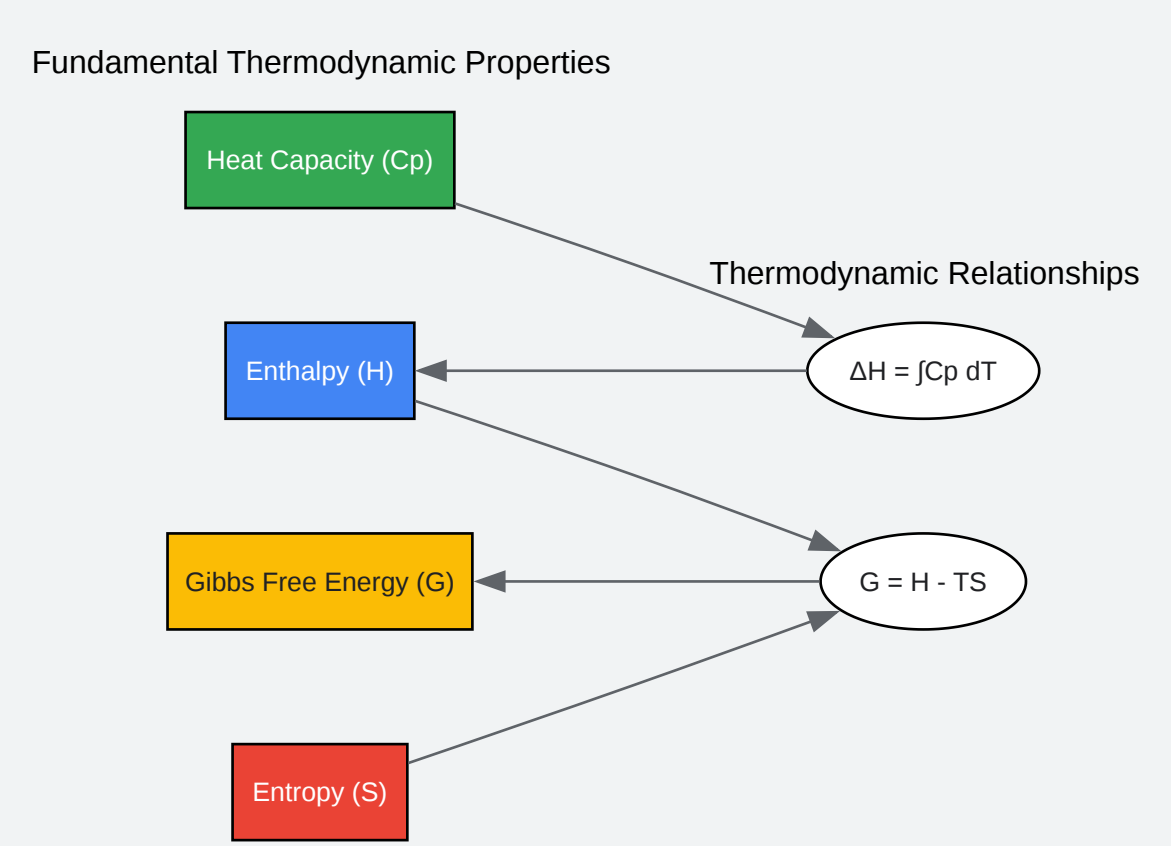
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- Instrument Setup: The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature range and a constant heating rate (e.g., 10 K/min).
- Heating Cycle: The DSC furnace heats both the sample and reference pans at the programmed rate.
- Heat Flow Measurement: The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- Data Acquisition: The differential heat flow is recorded as a function of temperature.
- Data Analysis: A phase transition, such as melting, will appear as a peak in the DSC thermogram. The temperature at the peak onset is taken as the melting point (Tfus). The area under the peak is integrated to determine the enthalpy of fusion (ΔfusH).

Visualization of Thermodynamic Concepts

The following diagrams, generated using the DOT language, illustrate the logical relationships between thermodynamic properties and a generalized experimental workflow for their determination.

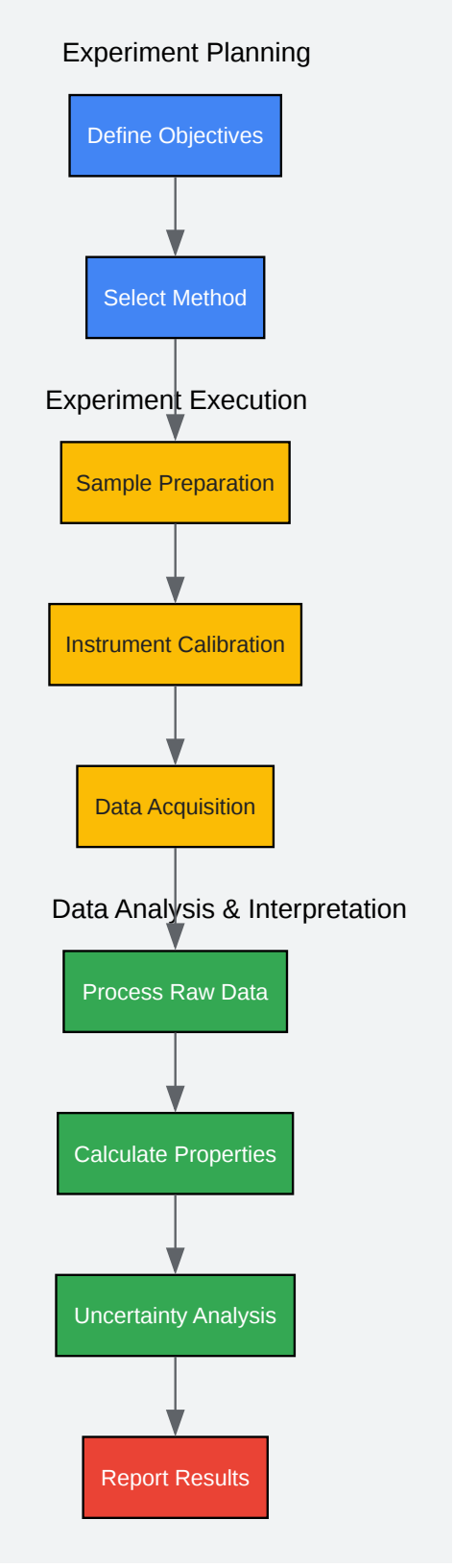
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Conceptual relationships between key thermodynamic properties.

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Generalized workflow for the experimental determination of thermodynamic properties.

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